

Application Notes for 3-Piperazinobenzisothiazole Hydrochloride in Ziprasidone Synthesis

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Compound of Interest

Compound Name: 3-Piperazinobenzisothiazole hydrochloride

Cat. No.: B043173

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Introduction

3-(1-Piperazinyl)-1,2-benzisothiazole hydrochloride (also referred to as **3-Piperazinobenzisothiazole hydrochloride**) is a crucial building block in the synthesis of Ziprasidone, an atypical antipsychotic medication.[1][2] Ziprasidone is utilized for the treatment of schizophrenia and other psychotic disorders.[3][4] The synthesis of Ziprasidone involves the coupling of 3-(1-piperazinyl)-1,2-benzisothiazole with 5-(2-chloroethyl)-6-chloro-1,3-dihydro-2H-indol-2-one.[5][6][7] The hydrochloride salt of 3-(1-piperazinyl)-1,2-benzisothiazole is a stable, solid intermediate that facilitates handling and purification during the manufacturing process.

Chemical Properties

Property	Value	Reference
Chemical Name	3-(1-Piperaziny)-1,2-benzisothiazole hydrochloride	[1]
CAS Number	87691-88-1	[1]
Molecular Formula	C11H14ClN3S	[1]
Molecular Weight	255.77 g/mol	[1]
Appearance	White to off-white solid	[1][8]
Storage	Inert atmosphere, Room Temperature	[1]

Experimental Protocols

Protocol 1: Synthesis of 3-(1-Piperaziny)-1,2-benzisothiazole Hydrochloride

This protocol details the synthesis of the intermediate, 3-(1-piperaziny)-1,2-benzisothiazole hydrochloride, from 3-chloro-1,2-benzisothiazole and piperazine.[1][8]

Materials:

- Anhydrous piperazine
- tert-Butanol
- 3-Chloro-1,2-benzisothiazole
- Toluene
- Isopropanol
- Concentrated hydrochloric acid
- 50% aqueous sodium hydroxide

- Water

Equipment:

- 300 mL round-bottomed flask
- Mechanical stirrer
- Thermometer
- Condenser with nitrogen inlet
- Pressure-equalizing dropping funnel
- Oil bath
- Filtration apparatus
- Vacuum drying oven

Procedure:

- Charge a dry 300 mL round-bottomed flask with anhydrous piperazine (49.4 g, 0.57 mol) and tert-butanol (10 mL).[\[1\]](#)[\[8\]](#)
- Equip the flask with a mechanical stirrer, thermometer, condenser with a nitrogen inlet, and a pressure-equalizing dropping funnel.
- Purge the flask with nitrogen and heat the mixture to 100 °C in an oil bath.[\[1\]](#)[\[8\]](#)
- Dissolve 3-chloro-1,2-benzisothiazole (19.45 g, 0.11 mol) in tert-butanol (10 mL).[\[1\]](#)[\[8\]](#)
- Slowly add the 3-chloro-1,2-benzisothiazole solution to the reaction flask over 20 minutes, maintaining the temperature between 112-118 °C to control the exothermic reaction.[\[1\]](#)[\[8\]](#)
- After the addition is complete, heat the solution to reflux (121 °C) and maintain for 24 hours.
[\[1\]](#)[\[8\]](#) Monitor the reaction completion by thin-layer chromatography.
- Cool the reaction mixture to 85 °C and add 120 mL of water.

- Filter the resulting turbid solution and wash the filter cake with a 60 mL solution of tert-butanol/water (1:1).
- Combine the filtrate and washings and adjust the pH to 12.2 with 50% aqueous sodium hydroxide.
- Extract the aqueous solution with toluene (200 mL), separate the layers, and then extract the aqueous layer again with fresh toluene (100 mL).
- Combine the toluene layers, wash with 75 mL of water, and concentrate to 90 mL at 48 °C under vacuum.^{[1][8]}
- Add isopropanol (210 mL) to the concentrate and slowly adjust the pH to 3.8 by the dropwise addition of concentrated hydrochloric acid (approximately 7.6 mL).^{[1][8]}
- Cool the resulting slurry to 0 °C, stir for 45 minutes, and then filter.^{[1][8]}
- Wash the filter cake with cold isopropanol (50 mL) and dry under vacuum at 40 °C to yield 3-(1-piperazinyl)-1,2-benzisothiazole hydrochloride.^{[1][8]}

Expected Yield: Approximately 23.59 g (80%).^{[1][8]}

Protocol 2: Synthesis of Ziprasidone from 3-(1-Piperazinyl)-1,2-benzisothiazole Hydrochloride

This protocol describes the final step in the synthesis of Ziprasidone using the previously synthesized intermediate.

Materials:

- 3-(1-Piperazinyl)-1,2-benzisothiazole hydrochloride
- 5-(2-chloroethyl)-6-chloro-1,3-dihydroindole-2(2H)-one
- Dimethylacetamide
- Sodium carbonate (Na₂CO₃)

- Sodium bromide (NaBr)

- Water

- Isopropyl alcohol

Equipment:

- Reaction vessel with stirrer
- Heating mantle
- Filtration apparatus

Procedure:

- In a suitable reaction vessel, add 128 mL of dimethylacetamide.
- To the stirred solvent, add 32 g of 5-(2-chloroethyl)-6-chloro-1,3-dihydroindole-2(2H)-one and 42.4 g of 3-(1-piperazinyl)-1,2-benzisothiazole hydrochloride at room temperature.[\[5\]](#)
- Add 14.68 g of Na₂CO₃ and 6.4 g of NaBr to the mixture.[\[5\]](#)
- Heat the resulting solution to 95-100 °C and stir for 8 hours.[\[5\]](#)
- After the reaction is complete, cool the solution to approximately 70 °C.
- While stirring, add 200 mL of water to precipitate the product.
- Filter the suspended solid and wash it with water and then with isopropyl alcohol.
- Dry the solid to obtain crude Ziprasidone.

Expected Yield: Approximately 51.4 g (90% crude yield).[\[5\]](#)

Purification of Ziprasidone:

- A solution of 2.1 g of crude Ziprasidone in 4.3 mL of tetrahydrofuran is heated at reflux for 30 minutes.[\[5\]](#)

- The solution is then cooled to 65-67 °C.[5]
- The solid is filtered and washed with tetrahydrofuran and isopropyl alcohol to yield pure Ziprasidone.[5]

Data Presentation

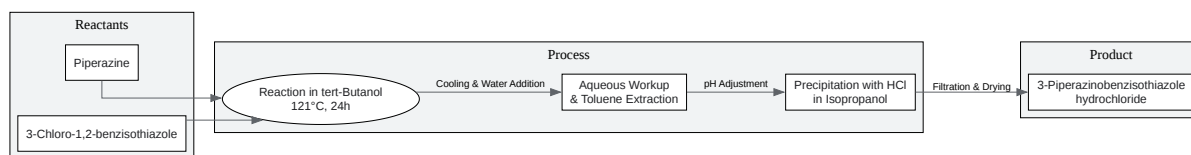
Table 1: Summary of Reaction Parameters for the Synthesis of 3-(1-Piperazinyl)-1,2-benzisothiazole Hydrochloride

Parameter	Value
Molar Ratio of Piperazine to 3-Chloro-1,2-benzisothiazole	~5.2 : 1
Reaction Temperature (addition)	112-118 °C[1][8]
Reflux Temperature	121 °C[1][8]
Reaction Time	24 hours[1][8]
pH for Product Precipitation	3.8[1][8]
Yield	80%[1][8]

Table 2: Summary of Reaction Parameters for the Synthesis of Ziprasidone

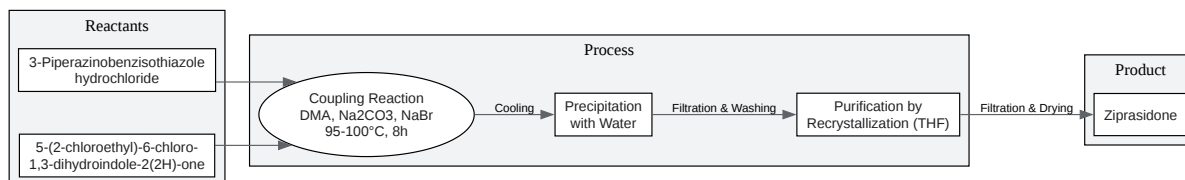
Parameter	Value
Solvent	Dimethylacetamide[5]
Base	Sodium Carbonate (Na ₂ CO ₃)[5]
Catalyst/Additive	Sodium Bromide (NaBr)[5]
Reaction Temperature	95-100 °C[5]
Reaction Time	8 hours[5]
Crude Yield	90%[5]

Visualizations



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Caption: Synthesis workflow for **3-Piperazinobenzisothiazole hydrochloride**.



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Caption: Synthesis workflow for Ziprasidone.

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